

Essential Safety and Logistical Information for Handling 7-Fluoroisatin

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Compound of Interest

Compound Name: 7-Fluoroisatin

Cat. No.: B1296980

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **7-Fluoroisatin** (CAS No. 317-20-4), a versatile intermediate in organic and medicinal chemistry. Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of experimental work.

Hazard Identification and Classification

7-Fluoroisatin is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to understand the associated risks to implement appropriate safety measures.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.

Signal Word: Warning[\[1\]](#)

Pictogram:

- GHS07 (Exclamation Mark)[1]

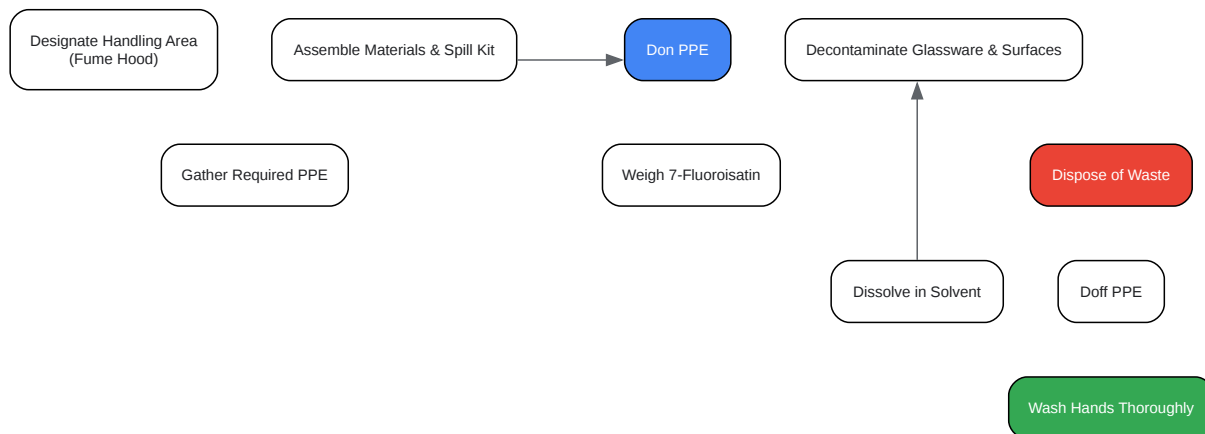
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **7-Fluoroisatin** to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Purpose
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent inhalation of the powdered compound.[1]
Eye and Face Protection	Safety goggles or a face shield	To protect against dust particles and splashes.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and potential allergic reactions.[1][2]
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.[2]

Operational Plan: Step-by-Step Handling Procedure

Following a systematic workflow is essential for the safe handling of **7-Fluoroisatin** in a laboratory setting.



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Caption: Workflow for Safe Handling of **7-Fluoroisatin**.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Minor Spills:
 - Avoid breathing dust and ensure the area is well-ventilated.
 - Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
 - Use dry clean-up procedures to avoid generating dust.
 - Sweep or vacuum the spilled material into a clean, dry, labeled, and sealable container for disposal.^[3]
- Major Spills:

- Evacuate the area and alert emergency services.
- Prevent the spillage from entering drains or water courses.
- Contain and recover the product wherever possible.
- Follow the cleanup procedures for minor spills.
- Wash the area with large amounts of water and prevent runoff into drains.

Storage and Disposal Plan

Proper storage and disposal are critical for safety and environmental protection.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
- Keep the container tightly closed and sealed.[\[4\]](#)[\[5\]](#)
- Store away from direct sunlight, heat, and incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[5\]](#)
- The recommended storage temperature is typically room temperature (15°C to 25°C).[\[5\]](#)

Disposal:

- Dispose of waste materials in accordance with local, regional, and national regulations.[\[2\]](#)
- Contaminated materials and the compound itself should be treated as hazardous waste.
- Place waste in a clearly labeled, sealed container.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols for halogenated organic compounds.

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a poison control center or doctor immediately for treatment advice. Rinse mouth.
Skin Contact	Remove contaminated clothing and wash the affected area immediately with plenty of soap and water.[2] If skin irritation or an allergic reaction occurs, seek medical attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₄ FNO ₂	[1]
Molecular Weight	165.12 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	[6]
Melting Point	192-196 °C	[1]
Solubility	Soluble in polar organic solvents like DMF and DMSO; sparingly soluble in water.	[6][7]

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